

Chemical and physical properties of 2-ethoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o*-Phenetidine

Cat. No.: B1212927

[Get Quote](#)

An In-Depth Technical Guide to the Chemical and Physical Properties of 2-Ethoxyaniline

Introduction

2-Ethoxyaniline, also known by its synonym ***o*-phenetidine**, is an aromatic organic compound with the chemical formula $C_8H_{11}NO$.^{[1][2]} It is classified as a substituted aniline and an aromatic ether.^[3] Structurally, it consists of a benzene ring substituted with an ethoxy group ($-OCH_2CH_3$) and an amino group ($-NH_2$) at adjacent (ortho) positions.^{[3][4]} At room temperature, it presents as a colorless to pale yellow or reddish-brown oily liquid.^{[2][3][4]} This compound is a significant intermediate in the synthesis of various industrial products, including dyes, pigments, and pharmaceuticals.^{[1][4]} For instance, it is a precursor for certain azo dyes and has been used in the production of analgesics and anti-inflammatory drugs.^[1] Due to its chemical nature, 2-ethoxyaniline is sensitive to air and light, often darkening upon exposure.^{[2][4]}

Chemical and Physical Properties

The following tables summarize the key identifiers and physicochemical properties of 2-ethoxyaniline.

Table 1: Identifiers and Chemical Structure

Identifier	Value
IUPAC Name	2-ethoxyaniline[3][5]
Synonyms	o-Phenetidine, 2-Aminophenetole, o-Ethoxyaniline, 1-Amino-2-ethoxybenzene[1][3][6]
CAS Number	94-70-2[1][2][5][7]
Molecular Formula	C ₈ H ₁₁ NO[1][2][5][7]
Molecular Weight	137.18 g/mol [2][3][6]
SMILES	CCOC1=CC=CC=C1N[3][5]
InChI Key	ULHFFAFDSSHFDA-UHFFFAOYSA-N[5][6]

Table 2: Physical Properties

Property	Value
Appearance	Colorless to yellow or reddish-brown oily liquid[1][2][3]
Melting Point	-20 °C to -4 °C[2][6][8]
Boiling Point	228 °C to 233 °C at 760 mmHg[2][3][6]
Density	1.051 g/mL at 25 °C[2]
Flash Point	177 °F (80.5 °C)[2]
Vapor Pressure	1 mmHg at 67 °C[2]
Refractive Index	n _{20/D} 1.555[2]
pKa	4.43 at 28 °C[2]

Table 3: Solubility Profile

Solvent	Solubility
Water	Slightly soluble to insoluble (0.5-1.0 g/100 mL at 24.5 °C)[1][2][4][8]
Organic Solvents	Soluble in ethanol, ether, acetone, and dilute acid[1][2][4]

The solubility of 2-ethoxyaniline in aqueous solutions is pH-dependent; it becomes more soluble in acidic conditions due to the protonation of the amino group.[4]

Reactivity and Stability

2-Ethoxyaniline exhibits reactivity typical of an aromatic amine. The amino group can be diazotized and then coupled with other aromatic compounds to form azo dyes.[1] It neutralizes acids in exothermic reactions to form salts.[3] The compound is sensitive to air and light, which can cause it to darken and potentially polymerize.[2][9] It is also known to react vigorously with strong oxidizing agents.

Experimental Protocols

Detailed experimental procedures for determining the physical properties of 2-ethoxyaniline are based on standard laboratory techniques.

Determination of Boiling Point

The boiling point of liquid 2-ethoxyaniline can be determined using a distillation apparatus.

- **Apparatus Setup:** A small quantity of the sample (e.g., 5-10 mL) is placed in a round-bottom flask. A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation head. The flask is connected to a condenser.
- **Heating:** The flask is gently heated using a heating mantle. Anti-bumping granules are added to ensure smooth boiling.
- **Observation:** The temperature is recorded when the liquid begins to boil and a stable ring of condensate is observed rising into the distillation head. The boiling point is the temperature

at which the vapor and liquid are in equilibrium, indicated by a constant temperature reading on the thermometer as the distillate is collected.

- **Pressure Correction:** Since boiling point is pressure-dependent, the atmospheric pressure should be recorded. If the pressure is not 760 mmHg, a nomograph can be used to correct the observed boiling point to the normal boiling point.

Determination of Density

The density of liquid 2-ethoxyaniline can be measured using a pycnometer.

- **Preparation:** The pycnometer is cleaned, dried, and its empty weight is accurately measured (m_1).
- **Sample Measurement:** The pycnometer is filled with 2-ethoxyaniline, ensuring no air bubbles are trapped. The filled pycnometer is then weighed (m_2).
- **Volume Calibration:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density at a specific temperature (e.g., deionized water). The weight is recorded (m_3). The volume (V) of the pycnometer is calculated using the formula $V = (m_3 - m_1) / \rho_{\text{water}}$.
- **Calculation:** The density of 2-ethoxyaniline (ρ_{sample}) is calculated using the formula:
 $\rho_{\text{sample}} = (m_2 - m_1) / V$. The measurement should be performed at a constant temperature, typically 25 °C.

Determination of Solubility

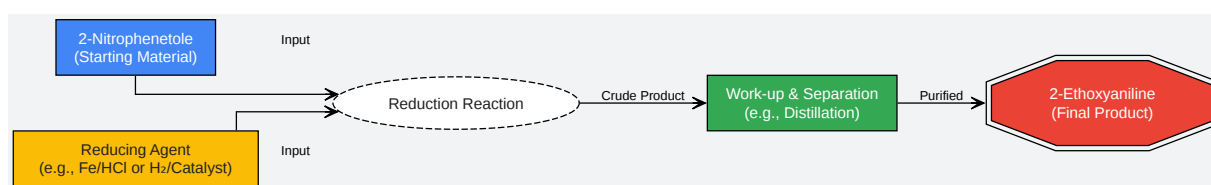
A qualitative and semi-quantitative assessment of solubility can be performed as follows.

- **Solvent Selection:** A range of solvents, including water, ethanol, ether, and dilute HCl, are selected.
- **Procedure:** A small, measured amount of 2-ethoxyaniline (e.g., 0.1 g) is added to a test tube containing a measured volume of the solvent (e.g., 3 mL).
- **Observation:** The mixture is agitated and observed for dissolution. If the substance dissolves completely, it is considered soluble. If it partially dissolves, it is slightly soluble. If no significant dissolution occurs, it is considered insoluble.

- pH Effect: To observe the effect of pH, the solubility in dilute aqueous HCl and dilute aqueous NaOH is compared to its solubility in neutral water. Increased solubility in dilute acid is indicative of the basic nature of the amino group.[4]

Synthesis Pathway

2-Ethoxyaniline is commonly synthesized through the reduction of 2-nitrophenetole. An alternative industrial method involves the catalytic hydrogenation of nitroethylbenzene.[1][10] The following diagram illustrates a general synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of 2-ethoxyaniline via reduction.

Safety Information

2-Ethoxyaniline is classified as toxic by inhalation, in contact with skin, and if swallowed.[2] It is harmful and may cause an allergic skin reaction, serious eye irritation, and is suspected of causing genetic defects. Absorption into the body can lead to the formation of methemoglobin, causing cyanosis. Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and respiratory protection, should be used when handling this chemical.[8] It should be stored in a tightly closed container in a well-ventilated area, away from light and air.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. chembk.com [chembk.com]
- 3. o-Phenetidine | C₈H₁₁NO | CID 7203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 2-ETHOXYANILINE | CAS 94-70-2 [matrix-fine-chemicals.com]
- 6. 2-ethoxyaniline [stenutz.eu]
- 7. 1stsci.com [1stsci.com]
- 8. labsolu.ca [labsolu.ca]
- 9. Aniline | C₆H₅NH₂ | CID 6115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. CN103333072B - Preparation method of 2-ethylaniline - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Chemical and physical properties of 2-ethoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212927#chemical-and-physical-properties-of-2-ethoxyaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com